

Safety and Handling of 2-Methylhexanamide: A Technical Guide

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Compound of Interest

Compound Name: 2-Methylhexanamide

Cat. No.: B1654000

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Disclaimer: This document is intended for informational purposes for researchers, scientists, and drug development professionals. A specific Safety Data Sheet (SDS) for **2-Methylhexanamide** is not readily available. Therefore, the information presented herein is a compilation of data from publicly available sources for **2-Methylhexanamide** and structurally similar aliphatic amides. All personnel handling this chemical should exercise caution and adhere to established laboratory safety protocols.

Chemical and Physical Properties

2-Methylhexanamide is a simple branched-chain aliphatic amide. Its physical and chemical properties, as computed by PubChem, are summarized below.

Property	Value	Source
Molecular Formula	C ₇ H ₁₅ NO	[1]
Molecular Weight	129.20 g/mol	[1]
IUPAC Name	2-methylhexanamide	[1]
CAS Number	20923-63-1	[1]
Computed XLogP3	1.6	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	1	[1]
Rotatable Bond Count	4	[1]
Exact Mass	129.115364102 g/mol	[1]
Monoisotopic Mass	129.115364102 g/mol	[1]
Topological Polar Surface Area	43.1 Å ²	[1]
Heavy Atom Count	9	[1]

Hazard Identification and GHS Classification

A definitive Globally Harmonized System (GHS) classification for **2-Methylhexanamide** is not available. However, based on the general hazards associated with aliphatic amides, the following classifications should be considered as a precautionary measure.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 5	May be harmful if swallowed
Acute Toxicity, Dermal	Category 5	May be harmful in contact with skin
Acute Toxicity, Inhalation	Category 5	May be harmful if inhaled
Skin Corrosion/Irritation	Not Classified	Based on general information for aliphatic amides
Serious Eye Damage/Irritation	Not Classified	Based on general information for aliphatic amides

Signal Word: WARNING[2]

Precautionary Statements:[2]

- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P330: Rinse mouth.
- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.

Toxicological Information

Specific toxicological data for **2-Methylhexanamide** is not available. The following information is based on general knowledge of aliphatic amides and should be used as a guideline for safe handling.

Endpoint	Result	Species	Route	Source
Acute Toxicity	No data available	-	-	-
Skin Corrosion/Irritation	Expected to be non-irritating to mildly irritating	-	Dermal	[2]
Serious Eye Damage/Irritation	Expected to be non-irritating to mildly irritating	-	Ocular	[2]
Respiratory or Skin Sensitization	No data available to suggest sensitization potential	-	-	-
Germ Cell Mutagenicity	No data available	-	-	-
Carcinogenicity	Not classified as a carcinogen	-	-	-
Reproductive Toxicity	No data available	-	-	-
Specific Target Organ Toxicity (Single Exposure)	No data available	-	-	-
Specific Target Organ Toxicity (Repeated Exposure)	No data available	-	-	-
Aspiration Hazard	No data available	-	-	-

Experimental Protocols

As no specific experimental safety studies for **2-Methylhexanamide** were found, this section outlines a general protocol for the safe handling of a fine chemical powder in a laboratory setting.

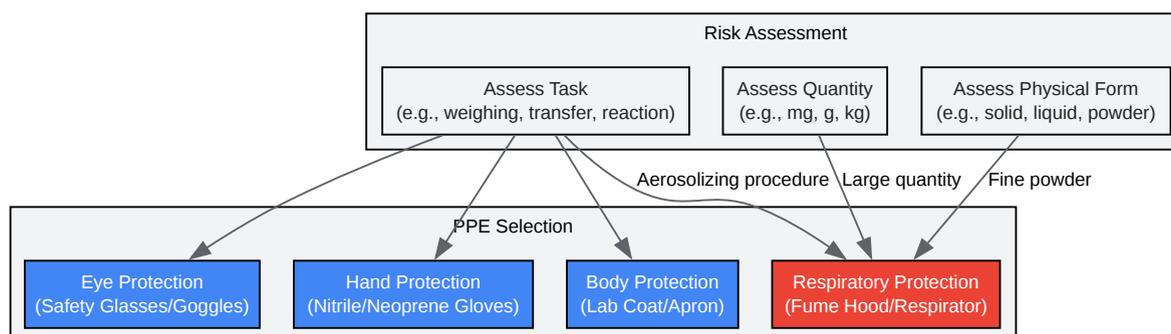
Protocol: General Safe Handling of a Fine Chemical Powder

- Risk Assessment: Before handling, conduct a thorough risk assessment. Review all available safety information, including this guide and any information from the supplier. Consider the quantity of substance to be handled and the nature of the procedure.
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles.
 - Hand Protection: Wear compatible chemical-resistant gloves (e.g., nitrile). Inspect gloves for any signs of degradation before use.
 - Body Protection: Wear a laboratory coat. For larger quantities or procedures with a higher risk of spillage, consider a chemical-resistant apron.
 - Respiratory Protection: Handle in a well-ventilated area. If dust is likely to be generated, use a fume hood or a certified respirator.
- Handling:
 - Avoid generating dust. Use techniques such as gentle scooping or weighing on a tared container within a fume hood.
 - Avoid contact with skin and eyes.
 - Do not inhale dust or vapors.
 - Wash hands thoroughly after handling.
 - Do not eat, drink, or smoke in the handling area.
- Storage:

- Store in a tightly closed, properly labeled container.
- Store in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.[3]
- Disposal:
 - Dispose of waste in accordance with all applicable local, state, and federal regulations. Do not dispose of down the drain.

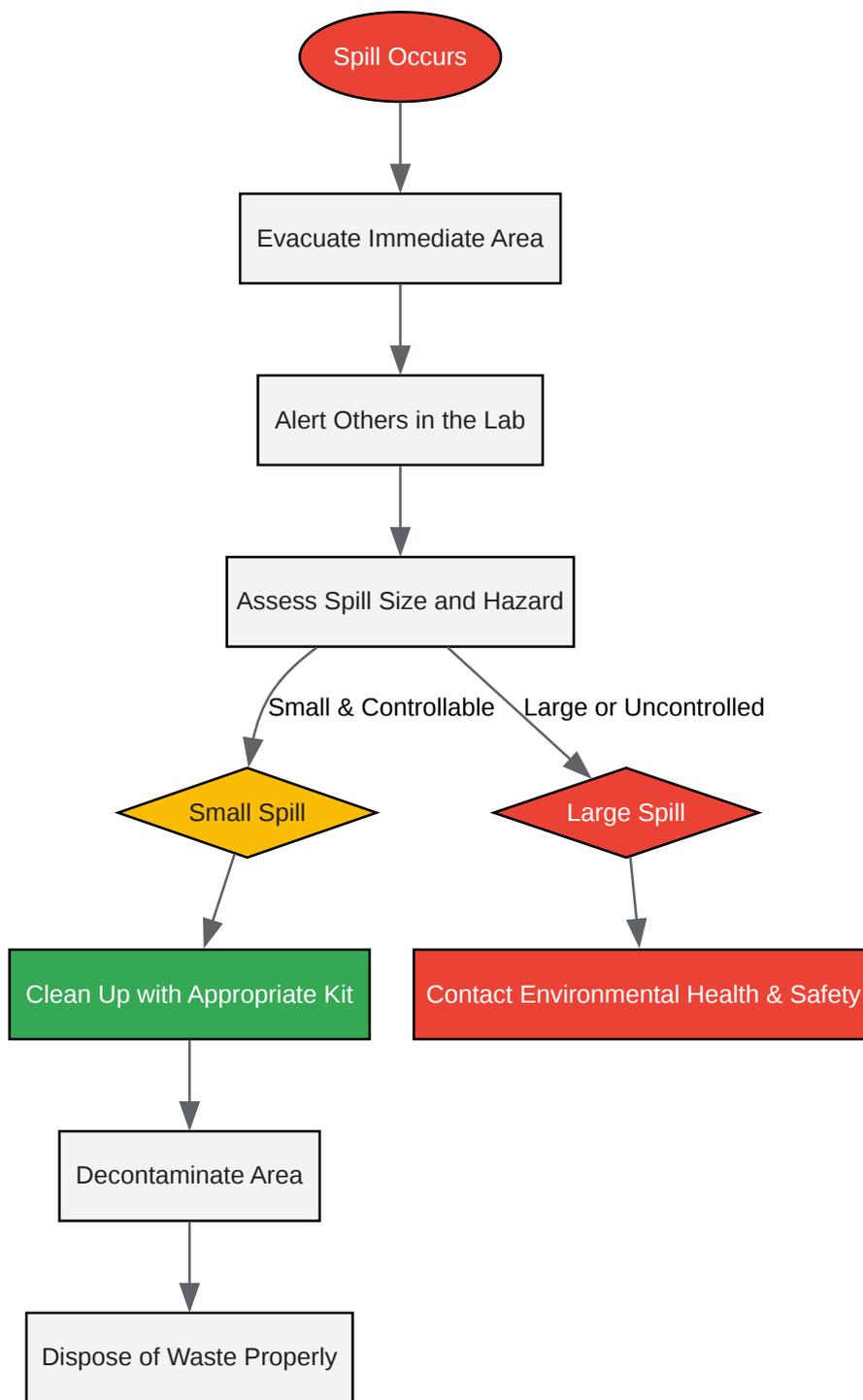
Visualizations

The following diagrams illustrate key safety and handling workflows relevant to working with **2-Methylhexanamide**.



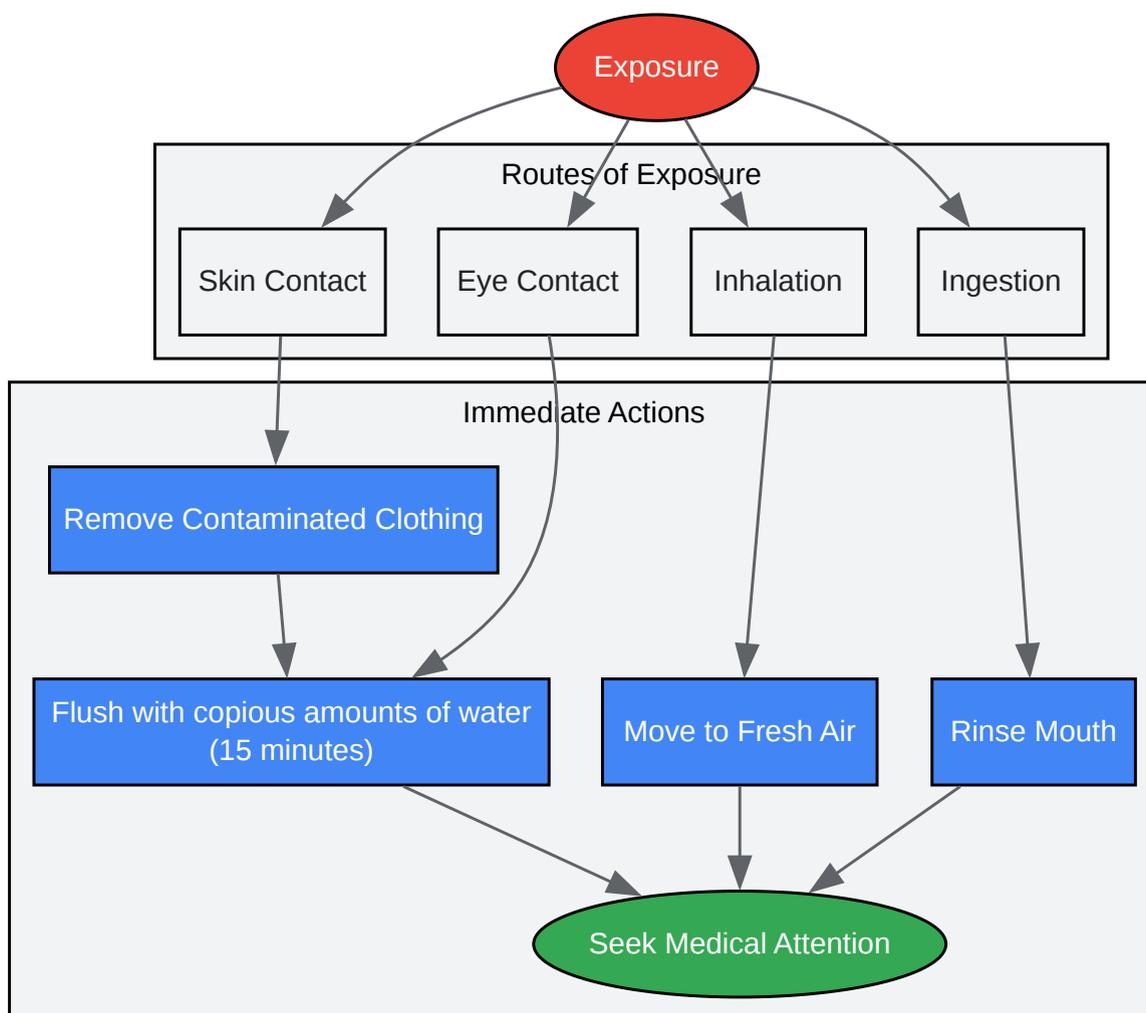
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Caption: Personal Protective Equipment (PPE) Selection Workflow.



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Caption: Chemical Spill Response Workflow.



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Caption: First Aid Decision Logic for Chemical Exposure.

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References

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